

Application Note: Analysis of Polymaltose by High-Performance Liquid Chromatography

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Compound of Interest

Compound Name: Noripurum

Cat. No.: B1496192

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Introduction

Polymaltose is a complex carbohydrate used in pharmaceutical formulations, most notably in iron-polymaltose complexes for the treatment of iron deficiency anemia. The molecular weight distribution of polymaltose is a critical quality attribute as it can influence the efficacy and safety of the drug product. High-Performance Liquid Chromatography (HPLC), specifically Size Exclusion Chromatography (SEC), is the gold standard for determining the molecular weight averages (Mw, Mn) and the polydispersity index (PDI) of polysaccharides like polymaltose. This application note provides a detailed protocol for the analysis of polymaltose using SEC with refractive index (RI) detection.

Principle of the Method

Size Exclusion Chromatography separates molecules based on their hydrodynamic volume in solution. The stationary phase consists of porous particles. Larger molecules are excluded from the pores and thus travel a shorter path, eluting from the column first. Smaller molecules can penetrate the pores to varying degrees, leading to a longer path and later elution. By calibrating the system with a series of standards of known molecular weights (e.g., pullulan), a calibration curve can be generated to determine the molecular weight distribution of the polymaltose sample. A Refractive Index (RI) detector is employed as it is a universal detector for non-UV absorbing compounds like polysaccharides.

Experimental Protocols

Instrumentation and Materials

Instrumentation:

- HPLC system equipped with a pump, autosampler, column oven, and a Refractive Index (RI) detector.
- Data acquisition and analysis software (e.g., Agilent WinGPC, Waters Empower).

Columns:

- Aqueous SEC columns suitable for polysaccharide analysis are recommended. Examples include:
 - PSS SUPREMA, 5 μm , 30 \AA + 2 x 1000 \AA (8 x 300 mm each) with a PSS SUPREMA precolumn.
 - Agilent PL aquagel-OH MIXED-H 8 μm columns (2 in series).
 - Shodex OHpak SB-805 HQ (8.0 mm I.D. x 300 mm).

Reagents and Standards:

- Reagent grade water, HPLC grade.
- Sodium nitrate (NaNO_3), analytical grade.
- Sodium phosphate monobasic and dibasic, analytical grade.
- Pullulan standards with a range of known molecular weights (e.g., 342 Da to 1,000,000 Da).
- Polymaltose sample (e.g., from iron-polymaltose complex).

Preparation of Mobile Phase and Standards

Mobile Phase Preparation (0.1 M NaNO_3 in 0.01 M Phosphate Buffer, pH 7.0):

- Dissolve 8.5 g of sodium nitrate in approximately 900 mL of reagent grade water.

- Add sodium phosphate monobasic and dibasic to achieve a final concentration of 0.01 M and adjust the pH to 7.0.
- Make up the final volume to 1 L with reagent grade water.
- Filter the mobile phase through a 0.22 μm membrane filter and degas before use.

Pullulan Standard Preparation:

- Prepare individual stock solutions of pullulan standards with different molecular weights at a concentration of approximately 1-2 mg/mL in the mobile phase.
- Gently agitate the solutions until the standards are completely dissolved. Overnight dissolution with gentle stirring is recommended for high molecular weight standards.
- Filter the standard solutions through a 0.2 μm syringe filter before injection.

Sample Preparation (from Iron-Polymaltose Complex):

- Accurately weigh a quantity of the iron-polymaltose complex and dissolve it in the mobile phase to achieve a concentration of approximately 2-5 mg/mL.
- Ensure complete dissolution by gentle agitation. Sonication can be used if necessary, but care should be taken to avoid degradation of the polymer.
- Filter the sample solution through a 0.2 μm syringe filter into an HPLC vial.

HPLC-SEC Method Parameters

The following table summarizes the recommended HPLC-SEC conditions.

Parameter	Value
Column	PSS SUPREMA, 5 μm , 30 \AA + 2 x 1000 \AA (8 x 300 mm each) with precolumn
Mobile Phase	0.1 M NaNO_3 in 0.01 M Phosphate Buffer, pH 7.0
Flow Rate	1.0 mL/min
Injection Volume	25 - 100 μL
Column Temperature	30 $^\circ\text{C}$
Detector	Refractive Index (RI) Detector
Run Time	30 - 45 minutes (depending on column configuration and sample)

Data Analysis

- **Calibration:** Inject the prepared pullulan standards individually or as a cocktail. Record the retention time of the peak maximum for each standard. Create a calibration curve by plotting the logarithm of the molecular weight (log MW) versus the retention time. The calibration curve should be linear over the expected molecular weight range of the polymaltose sample.
- **Sample Analysis:** Inject the prepared polymaltose sample solution and record the chromatogram.
- **Molecular Weight Calculation:** Using the calibration curve, the data analysis software will calculate the weight-average molecular weight (Mw), number-average molecular weight (Mn), and the polydispersity index ($\text{PDI} = \text{Mw}/\text{Mn}$) for the polymaltose sample.

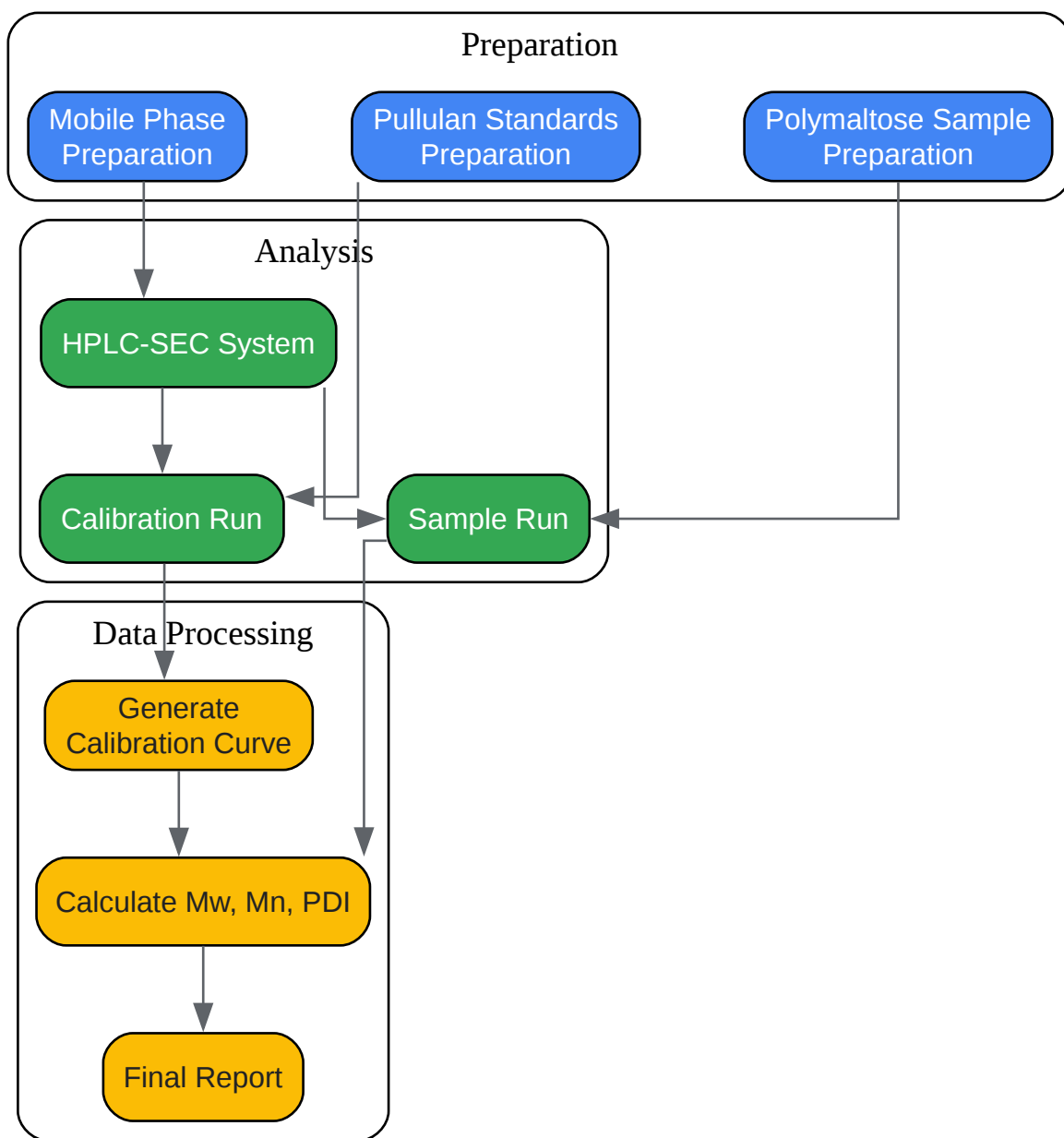
Data Presentation

The molecular weight distribution of different polymaltose-containing products can vary. The following table provides an example of typical molecular weight data obtained for different iron-polymaltose complexes using SEC-RI.^[1]

Sample ID	Weight-Average Molecular Weight (Mw) (kDa)	Number-Average Molecular Weight (Mn) (kDa)	Polydispersity Index (PDI)
Product A, Batch 1	50	42	1.19
Product A, Batch 2	52	45	1.16
Product B	100	75	1.33
Product C	200	110	1.82

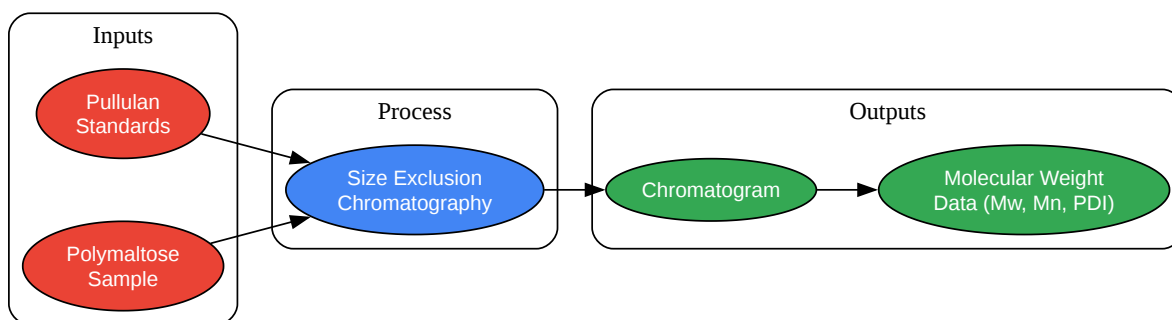
Visualizations

The following diagrams illustrate the key workflows and relationships in the HPLC analysis of polymaltose.



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Caption: Experimental workflow for polymaltose analysis by HPLC-SEC.



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Caption: Logical relationship of inputs, process, and outputs.

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References

- 1. ovid.com [ovid.com]
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